

In-Depth Technical Guide: Methyl 2,2-difluorohexanoate (CAS 50889-47-9)

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Compound of Interest

Compound Name: Methyl 2,2-difluorohexanoate

Cat. No.: B1311288

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2,2-difluorohexanoate**, a fluorinated ester of interest in synthetic and medicinal chemistry. Due to the limited availability of specific experimental data for this compound in public literature, this guide combines established information with general methodologies and predicted data to serve as a valuable resource.

Chemical and Physical Properties

Methyl 2,2-difluorohexanoate is a colorless liquid with the molecular formula $C_7H_{12}F_2O_2$. The introduction of the gem-difluoro group at the α -position significantly influences the compound's electronic properties and reactivity.

Property	Value	Source
CAS Number	50889-47-9	[1]
Molecular Formula	C ₇ H ₁₂ F ₂ O ₂	[1]
Molecular Weight	166.17 g/mol	[1]
Boiling Point	149 °C	[1]
Density	1.048 g/cm ³	[1]
Flash Point	43 °C	[1]
Storage Temperature	2-8°C	[1]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **Methyl 2,2-difluorohexanoate** is not readily available in the surveyed literature, a general and robust method for the preparation of α,α -difluoroesters from 2-acyl-1,3-dithianes can be adapted. This approach offers a reliable pathway to the target molecule.

General Experimental Protocol: Synthesis of α,α -Difluoroesters

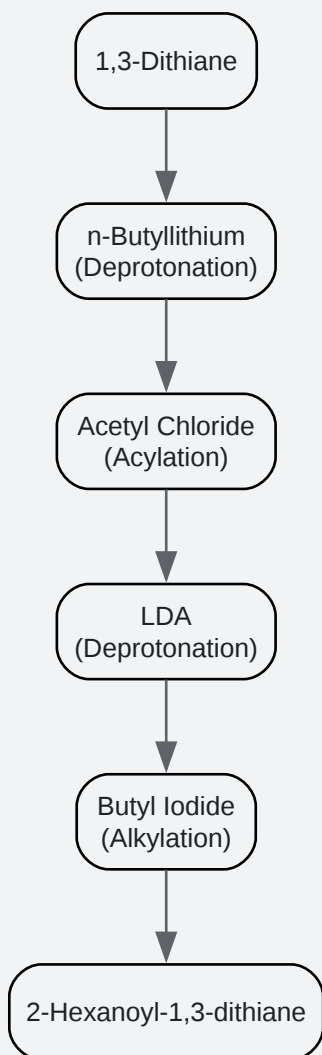
This protocol is based on the fluorinative desulfurization of a corresponding dithiane precursor.

Step 1: Synthesis of the Dithiane Precursor

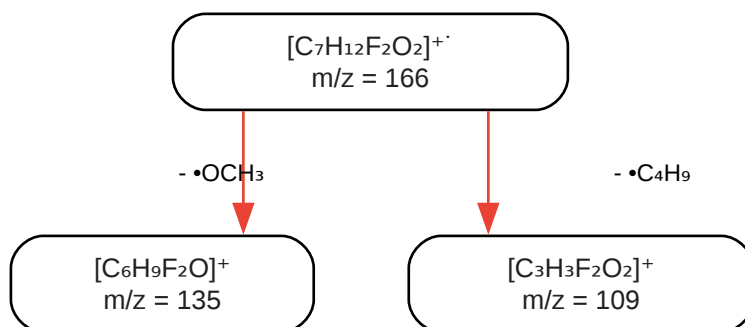
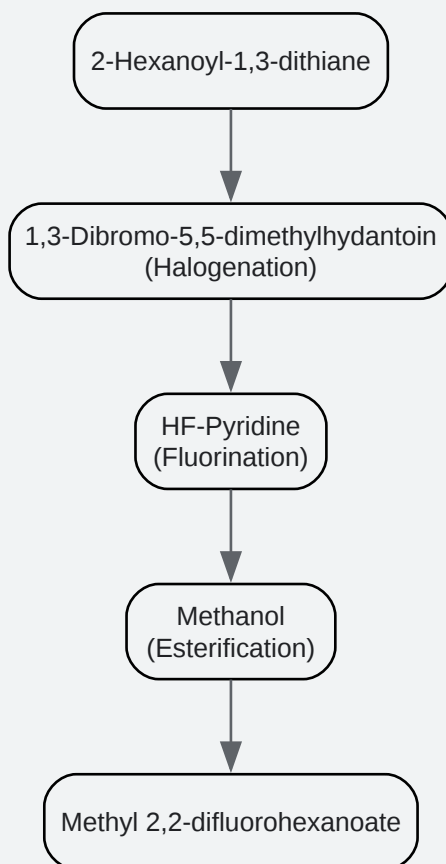
The synthesis begins with the acylation of 1,3-dithiane followed by alkylation to introduce the butyl side chain.

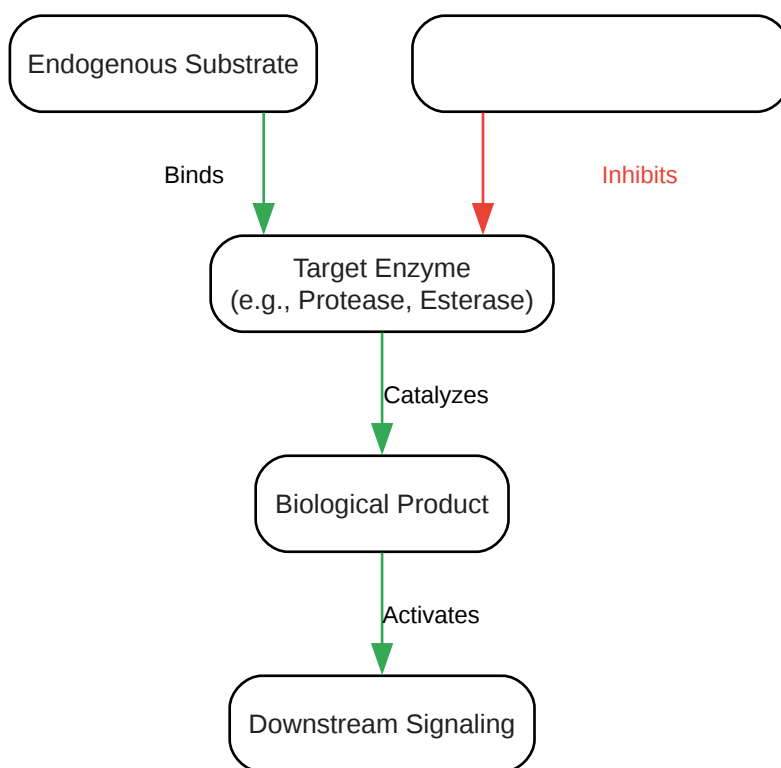
- Diagram of the logical workflow:

Step 1: Dithiane Precursor Synthesis



Step 2: Fluorinative Desulfurization





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References

- 1. Enzymatic Hydrolysis of Polyester Thin Films at the Nanoscale: Effects of Polyester Structure and Enzyme Active-Site Accessibility - PubMed [pubmed.ncbi.nlm.nih.gov]
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